

# Proper Disposal of SAR-20347: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: SAR-20347

Cat. No.: B610684

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For Researchers, Scientists, and Drug Development Professionals.

This document provides essential guidance on the proper disposal procedures for **SAR-20347**, a potent inhibitor of TYK2/JAK1 kinases. In the absence of a specific Safety Data Sheet (SDS) for **SAR-20347**, a cautious approach is mandated. This guide is based on general principles of laboratory safety and chemical waste management.

Disclaimer: This information is intended as a guide and does not supersede local, state, or federal regulations, nor the policies of your institution's Environmental Health and Safety (EHS) department. Always consult with your institution's EHS or a qualified waste disposal vendor for specific requirements.

## Hazard Assessment and Precautionary Measures

Due to the lack of a comprehensive hazard profile for **SAR-20347**, it should be handled as a potentially hazardous substance. The precautionary principle dictates that until proven otherwise, unknown chemicals should be treated with care.

Key Precautionary Steps:

- Always wear appropriate Personal Protective Equipment (PPE), including safety goggles, gloves (nitrile or neoprene), and a lab coat when handling **SAR-20347** in solid form or in solution.

- Conduct all handling and preparation of **SAR-20347** within a certified chemical fume hood to minimize inhalation exposure.
- Avoid generating dust when working with the solid compound.

## Disposal of Solid SAR-20347

Unused or expired solid **SAR-20347** should be disposed of as chemical waste.

Procedure:

- Ensure the primary container is securely sealed.
- Place the sealed primary container into a larger, compatible, and clearly labeled secondary container.
- The label on the secondary container must include:
  - "Hazardous Waste"
  - The full chemical name: **SAR-20347**
  - CAS Number: 1450881-55-6
  - Approximate quantity
  - Date of accumulation
- Store the labeled waste container in a designated hazardous waste accumulation area, segregated from incompatible materials.
- Arrange for pickup and disposal by your institution's EHS department or a licensed chemical waste disposal company.

Do NOT dispose of solid **SAR-20347** in regular trash or down the drain.

## Disposal of SAR-20347 in Solution

**SAR-20347** is often dissolved in solvents such as Dimethyl Sulfoxide (DMSO). The disposal method must account for both the compound and the solvent.

Procedure for **SAR-20347** in DMSO:

- Collect all waste solutions of **SAR-20347** in a designated, compatible, and properly sealed waste container.
- The waste container must be clearly labeled with:
  - "Hazardous Waste"
  - The names and approximate concentrations of all components (e.g., "**SAR-20347** in DMSO, <10 mM").
  - Associated hazards (e.g., "Combustible," "Potential Toxin").
- Store the waste container in a designated hazardous waste accumulation area, away from ignition sources.
- Follow your institution's procedures for the disposal of flammable and potentially toxic chemical waste.

Do NOT dispose of **SAR-20347** solutions down the drain. DMSO can facilitate the absorption of other chemicals through the skin and may not be suitable for sewer disposal in all jurisdictions.

## Decontamination and Disposal of Contaminated Materials

All materials that come into contact with **SAR-20347** should be considered contaminated and disposed of accordingly.

Procedure:

- Glassware and Equipment:

- Rinse contaminated glassware and equipment with a suitable solvent (e.g., ethanol or acetone) in a chemical fume hood.
- Collect the rinsate as hazardous waste.
- After initial rinsing, wash with soap and water.
- Consumables (Gloves, Pipette Tips, etc.):
  - Place all contaminated disposable items in a designated hazardous waste bag or container.
  - Label the container as "Hazardous Waste" with a description of the contents.
  - Dispose of through your institution's chemical waste stream.

## Spill Management

In the event of a spill, follow these immediate steps:

- Evacuate and Secure: Evacuate the immediate area and restrict access.
- Ventilate: Ensure the area is well-ventilated, preferably within a chemical fume hood.
- Wear PPE: Don appropriate PPE, including respiratory protection if dealing with a large quantity of solid or an aerosol-generating spill.
- Containment and Cleanup:
  - Solid Spills: Gently cover the spill with an absorbent material to avoid raising dust. Carefully scoop the material into a labeled hazardous waste container.
  - Liquid Spills: Absorb the spill with an inert absorbent material (e.g., vermiculite, sand, or commercial spill pillows). Place the absorbent material into a labeled hazardous waste container.
- Decontaminate: Clean the spill area with a suitable solvent, followed by soap and water. Collect all cleaning materials as hazardous waste.

- Report: Report the spill to your supervisor and your institution's EHS department.

## Data Presentation

Table 1: **SAR-20347** Chemical and Physical Properties

Property	Value
Molecular Formula	C <sub>21</sub> H <sub>18</sub> ClFN <sub>4</sub> O <sub>4</sub>
Molecular Weight	444.8 g/mol
CAS Number	1450881-55-6
Appearance	Solid
Solubility	Soluble in DMSO

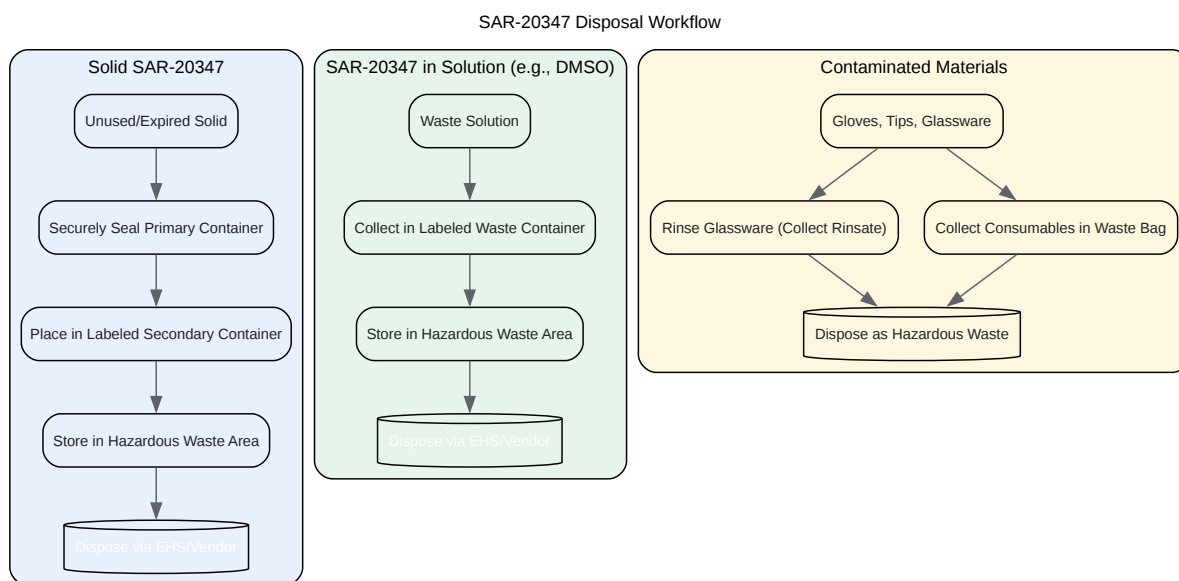
Table 2: Recommended Storage Conditions

Form	Storage Temperature	Duration
Powder	-20°C	3 years
4°C	2 years	
In Solvent	-80°C	1 year

## Experimental Protocols Cited

While specific disposal protocols for **SAR-20347** are not readily available, the handling procedures are derived from general laboratory safety standards for research chemicals. For detailed experimental use protocols, refer to the manufacturer's product information sheet or relevant published literature.

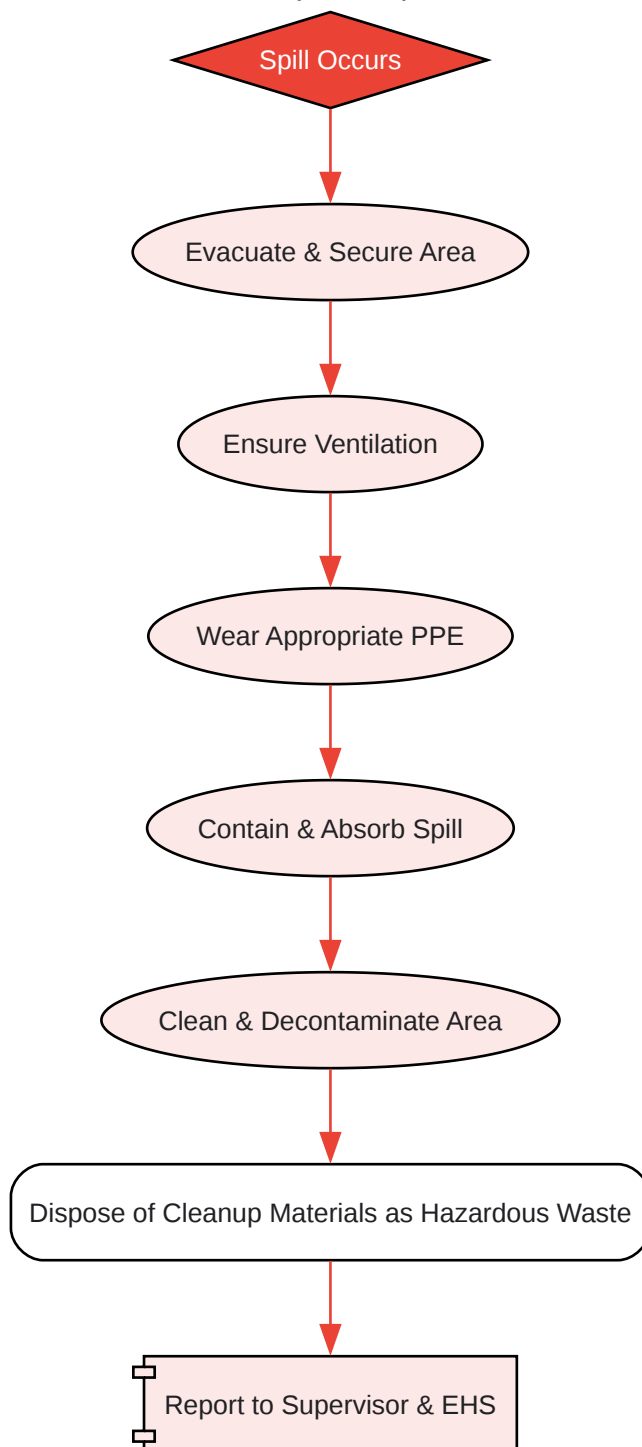
## Visualizations



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Caption: Disposal workflow for solid, solution, and contaminated forms of **SAR-20347**.

## SAR-20347 Spill Response Plan



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